

# Benzisothiazolinone CAS number and IUPAC nomenclature

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## *Compound of Interest*

Compound Name: *Benzisothiazolone*

Cat. No.: *B019022*

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## An In-depth Technical Guide to Benzisothiazolinone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Benzisothiazolinone (BIT), a widely used synthetic biocide and preservative. The information presented herein is intended for a technical audience and covers its chemical identity, properties, synthesis, mechanisms of action, and analytical methodologies.

## Chemical Identification and Nomenclature

Benzisothiazolinone is a heterocyclic organic compound with established antimicrobial properties. Its unique structure is the basis for its broad-spectrum efficacy against bacteria, fungi, and yeasts.[\[1\]](#)

| Identifier           | Value                             |
|----------------------|-----------------------------------|
| CAS Number           | 2634-33-5                         |
| Preferred IUPAC Name | 1,2-Benzisothiazol-3(2H)-one      |
| Other Names          | Benzisothiazolin-3-one, BIT       |
| Molecular Formula    | C <sub>7</sub> H <sub>5</sub> NOS |
| Molecular Weight     | 151.19 g/mol                      |

## Physicochemical Properties

The physical and chemical characteristics of Benzisothiazolinone are critical to its application and stability in various formulations.

| Property            | Value                                    |
|---------------------|--|
| Appearance          | White to off-white crystalline powder[1] |
| Melting Point       | 154-158 °C                               |
| Boiling Point       | ~360°C (rough estimate)                  |
| Solubility in Water | 1.288 g/L at 20°C                        |
| logP                | 0.7 at 20°C                              |
| pKa                 | 10.19 ± 0.20 (Predicted)                 |

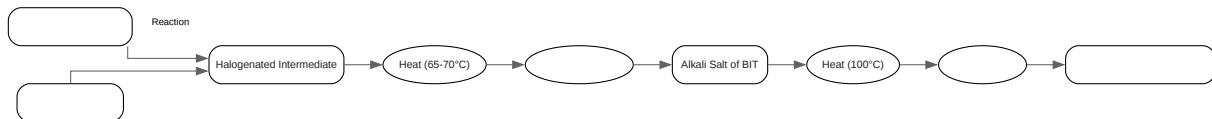
## Synthesis of Benzisothiazolinone

Several synthetic routes to 1,2-Benzisothiazol-3(2H)-one have been developed, each with distinct advantages. Below are diagrams and brief descriptions of common methodologies.

### Synthesis from 2-(Alkylthio)benzonitriles

A common method involves the reaction of 2-(alkylthio)benzonitriles with halogenating agents in an aqueous environment. The process includes halogenation, heating, pH adjustment to

form an alkali salt intermediate, and subsequent acidification to precipitate the high-purity product.[2]

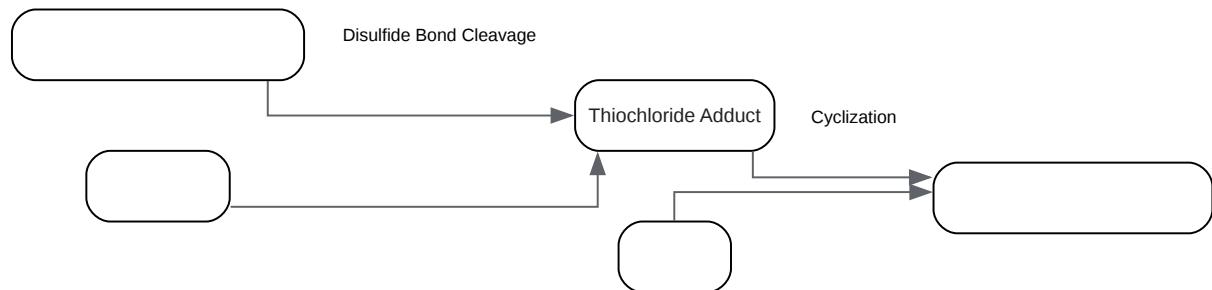


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Synthesis of Benzisothiazolinone from 2-(Alkylthio)benzonitriles.

## Synthesis from 2,2'-Dithiobis-benzoyl Chloride

An established industrial method begins with the cleavage of the disulfide bond in 2,2'-dithiobis-benzoyl chloride using chlorine gas. The resulting thiochloride adduct is then cyclized with ammonia to yield the final product.[3]

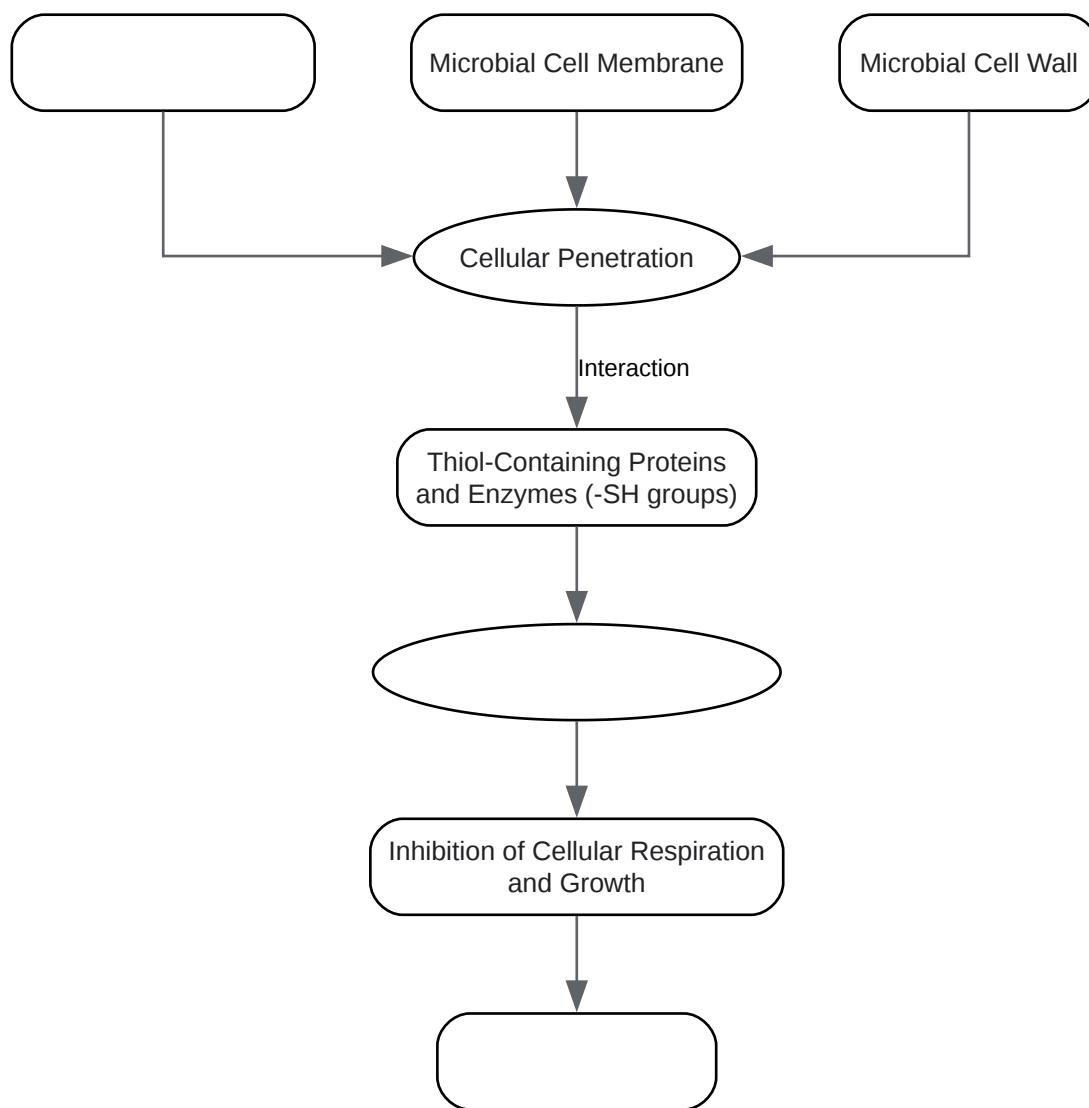


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Synthesis of Benzisothiazolinone from 2,2'-Dithiobis-benzoyl Chloride.

## Antimicrobial Mechanism of Action

Benzisothiazolinone's biocidal activity stems from its ability to interact with cellular components of microorganisms. The active N-S bond in the isothiazolinone ring is key to its mechanism.[4]



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#### Antimicrobial Mechanism of Action of Benzisothiazolinone.

The molecule penetrates the microbial cell wall and membrane.<sup>[4]</sup> Subsequently, the electrophilic sulfur atom of the isothiazolinone ring reacts with nucleophilic thiol groups (-SH) present in cysteine residues of essential proteins and enzymes.<sup>[5]</sup> This covalent modification leads to the inactivation of these proteins, disrupting cellular respiration and inhibiting growth, ultimately resulting in cell death.<sup>[4]</sup>

## Experimental Protocols for Quantitative Analysis

Accurate quantification of Benzisothiazolinone in various matrices is crucial for quality control, safety assessment, and pharmacokinetic studies. High-Performance Liquid Chromatography (HPLC) coupled with either Ultraviolet (UV) or tandem mass spectrometry (MS/MS) detection are the most common analytical techniques.

## HPLC-UV Method for Commercial Products

This protocol is adapted for the simultaneous determination of several preservatives, including BIT, in consumer products.[\[6\]](#)

- Instrumentation: HPLC system with a Diode Array Detector (DAD).
- Column: C18 stationary phase.
- Mobile Phase: A gradient of an aqueous buffer (e.g., phosphate buffer) and an organic solvent (e.g., acetonitrile or methanol).
- Detection Wavelength: Optimized for BIT absorbance (typically around 280 nm).
- Sample Preparation:
  - Accurately weigh the sample.
  - Dilute the sample with ultrapure water or a suitable solvent system on a weight basis.
  - Filter the diluted sample through a 0.20  $\mu\text{m}$  membrane filter prior to injection.
- Quantification: External calibration with certified reference standards of Benzisothiazolinone.

## LC-MS/MS Method for Biological Matrices

This highly sensitive and selective method is suitable for determining BIT concentrations in complex biological samples such as plasma, urine, and tissue homogenates.[\[7\]](#)[\[8\]](#)

- Instrumentation: HPLC system coupled to a tandem mass spectrometer with an electrospray ionization (ESI) source.
- Column: Kinetex phenyl-hexyl column (100 x 2.1 mm, 2.6  $\mu\text{m}$ ) or equivalent.[\[7\]](#)

- Mobile Phase: Isocratic elution with 0.1% formic acid in methanol and 0.1% formic acid in distilled water (e.g., 75:25, v/v).[\[7\]](#)
- Ionization Mode: Positive Electrospray Ionization (ESI+).
- MRM Transitions:
  - Benzisothiazolinone: m/z 152.2 > 134.1[\[7\]](#)
  - Internal Standard (e.g., Phenacetin): m/z 180.2 > 110.1[\[7\]](#)
- Sample Preparation (Liquid-Liquid Extraction):
  - Pipette a 50  $\mu$ L aliquot of the biological sample into a microcentrifuge tube.
  - Add a known amount of internal standard solution.
  - Add 1 mL of ethyl acetate and vortex for 5 minutes.
  - Centrifuge at high speed (e.g., 13,000 rpm) for 5 minutes.
  - Transfer the organic supernatant to a clean tube.
  - Evaporate the solvent to dryness under a gentle stream of nitrogen.
  - Reconstitute the residue in the mobile phase.
- Quantification: Construct a calibration curve using matrix-matched standards.

### LC-MS/MS Performance Data for BIT in Biological Matrices

|   |                                  |
|---|----------------------------------|
| Linearity Range (Plasma & Urine)                          | 2–2000 ng/mL <sup>[6][7]</sup>   |
| Linearity Range (Tissue Homogenates)                      | 10–1000 ng/mL <sup>[6][7]</sup>  |
| Lower Limit of Quantification (LLOQ) (Plasma & Urine)     | 2 ng/mL <sup>[6]</sup>           |
| Lower Limit of Quantification (LLOQ) (Tissue Homogenates) | 10 ng/mL <sup>[6]</sup>          |
| Extraction Recovery (Plasma)                              | 90.8% to 93.5% <sup>[6][7]</sup> |

## Applications

Benzisothiazolinone is utilized as a preservative and antimicrobial agent in a vast array of industrial and consumer products due to its efficacy against a broad spectrum of microorganisms.<sup>[1][9]</sup>

- Paints, Varnishes, and Coatings: Prevents microbial degradation in water-based formulations.
- Adhesives and Sealants: Extends the shelf-life and maintains the integrity of the product.
- Cleaning Products: Used in laundry detergents, fabric softeners, and all-purpose cleaners.<sup>[9]</sup>
- Personal Care Products: Found in some shampoos, conditioners, and sunscreens, although its use is under scrutiny due to sensitization potential.<sup>[1]</sup>
- Industrial Processes: Employed in textile manufacturing, leather processing, and in oil and gas drilling fluids.<sup>[9]</sup>

## Safety Considerations

While effective as a biocide, Benzisothiazolinone is a known skin sensitizer and can cause allergic contact dermatitis upon dermal exposure.<sup>[9]</sup> Its use in cosmetic products is a subject of regulatory review due to these concerns. Researchers and professionals handling this

compound should adhere to appropriate safety protocols, including the use of personal protective equipment.

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